

Application Notes and Protocols for the Quantification of 2(E)-Nonenedioic Acid

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Compound of Interest

Compound Name: 2(E)-Nonenedioic acid

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This document provides detailed analytical methods for the quantitative analysis of **2(E)-Nonenedioic acid** in biological matrices. The following protocols for Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are based on established methods for the analysis of dicarboxylic and unsaturated fatty acids.

Method 1: Quantification of 2(E)-Nonenedioic Acid by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is suitable for the sensitive and specific quantification of **2(E)-Nonenedioic acid**. Due to the low volatility and polar nature of dicarboxylic acids, a derivatization step to form more volatile esters is essential for GC-MS analysis.

Quantitative Data Summary

The following table summarizes typical performance characteristics for the GC-MS analysis of dicarboxylic acids. The data is based on methods for structurally similar analytes and should be validated for **2(E)-Nonenedioic acid** in the user's laboratory.

Parameter	Typical Performance
Limit of Detection (LOD)	0.05 - 1 ng/mL
Limit of Quantification (LOQ)	0.1 - 5 ng/mL
Linearity Range	1 - 1000 ng/mL ($r^2 > 0.99$)
Intra-day Precision (%RSD)	< 10%
Inter-day Precision (%RSD)	< 15%
Recovery	85 - 110%

Experimental Protocol

1. Materials and Reagents

- **2(E)-Nonenedioic acid** standard ($\geq 98\%$ purity)
- Internal Standard (IS), e.g., Heptadecanedioic acid
- Methanol (anhydrous, $\geq 99.8\%$)
- Hexane (GC grade)
- Chloroform (HPLC grade)
- Boron trifluoride-methanol solution (14% BF_3 in MeOH)
- Sodium chloride (NaCl)
- Anhydrous sodium sulfate
- Glassware: 15 mL glass tubes with screw caps, pipettes, autosampler vials with inserts

2. Sample Preparation (from Plasma)

- Thaw plasma samples on ice.
- To 100 μL of plasma, add a known amount of internal standard solution.
- Perform a liquid-liquid extraction by adding 2 mL of a 2:1 (v/v) chloroform:methanol mixture.
- Vortex vigorously for 2 minutes.
- Add 0.5 mL of 0.9% NaCl solution and vortex for 30 seconds.
- Centrifuge at 2000 x g for 10 minutes to achieve phase separation.
- Carefully transfer the lower organic layer (chloroform) to a clean tube.
- Dry the organic extract under a gentle stream of nitrogen.

3. Derivatization to Fatty Acid Methyl Esters (FAMES)

- To the dried extract, add 1 mL of 14% BF_3 in methanol.
- Seal the tube and heat at 60°C for 30 minutes.
- Cool the tube to room temperature.
- Add 1 mL of hexane and 0.5 mL of water, and vortex to extract the FAMES into the hexane layer.
- Transfer the upper hexane layer to a clean vial.
- Dry the hexane extract over anhydrous sodium sulfate.
- Transfer the final extract to a GC-MS autosampler vial.

4. GC-MS Analysis

- GC System: Agilent 8890 GC or equivalent

- MS System: Agilent 5977B MSD or equivalent
- Column: DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or similar
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Inlet Temperature: 250°C
- Injection Volume: 1 µL (splitless mode)
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C
 - Hold: 5 minutes at 280°C
- MS Source Temperature: 230°C
- MS Quadrupole Temperature: 150°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
 - Note: Specific ions for **2(E)-Nonenedioic acid** dimethyl ester and the internal standard ester must be determined by analyzing the respective standards.

Workflow Diagram



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Caption: Workflow for GC-MS quantification of **2(E)-Nonenedioic acid**.

Method 2: Quantification of 2(E)-Nonenedioic Acid by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This LC-MS/MS method offers high sensitivity and is suitable for the analysis of **2(E)-Nonenedioic acid** in complex biological fluids. A charge-reversal derivatization step is included to enhance ionization efficiency and improve chromatographic retention.^[1]

Quantitative Data Summary

The following table presents typical performance characteristics for the LC-MS/MS analysis of dicarboxylic acids using derivatization. This data is based on established methods for similar analytes and should be confirmed for **2(E)-Nonenedioic acid**.

Parameter	Typical Performance
Limit of Detection (LOD)	0.01 - 0.1 ng/mL
Limit of Quantification (LOQ)	0.05 - 0.5 ng/mL
Linearity Range	0.1 - 500 ng/mL ($r^2 > 0.99$)
Intra-day Precision (%RSD)	< 10%
Inter-day Precision (%RSD)	< 15%
Recovery	90 - 115%

Experimental Protocol

1. Materials and Reagents

- **2(E)-Nonenedioic acid** standard (≥98% purity)
- Internal Standard (IS), e.g., deuterated **2(E)-Nonenedioic acid**
- Acetonitrile (LC-MS grade)

- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Dimethylaminophenacyl bromide (DmPABr)
- N,N-Diisopropylethylamine (DIPEA)
- Solid Phase Extraction (SPE) cartridges (e.g., Strata-X)

2. Sample Preparation (from Urine)

- Thaw urine samples on ice.
- To 200 μ L of urine, add a known amount of internal standard solution.
- Condition an SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Load the sample onto the SPE cartridge.
- Wash the cartridge with 1 mL of 10% methanol in water.
- Elute the analyte and internal standard with 1 mL of methanol.
- Dry the eluate under a gentle stream of nitrogen.

3. Derivatization

- Reconstitute the dried extract in 50 μ L of acetonitrile.
- Add 20 μ L of DmPABr solution (in acetonitrile).
- Add 10 μ L of DIPEA solution (in acetonitrile).
- Incubate the mixture at 60°C for 30 minutes.
- Cool to room temperature and add 10 μ L of formic acid to quench the reaction.

- The sample is now ready for LC-MS/MS analysis.

4. LC-MS/MS Analysis

- LC System: Waters ACQUITY UPLC or equivalent
- MS System: Sciex Triple Quad 6500+ or equivalent
- Column: C18 column (e.g., 2.1 x 100 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient:
 - 0-1 min: 5% B
 - 1-8 min: 5-95% B
 - 8-10 min: 95% B
 - 10.1-12 min: 5% B (re-equilibration)
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 μ L
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Acquisition Mode: Multiple Reaction Monitoring (MRM)
 - Note: MRM transitions for the DmPABr derivative of **2(E)-Nonenedioic acid** and its internal standard must be optimized by direct infusion of the derivatized standards.

Workflow Diagram

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References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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